

3-(4-aminophenyl)-N-hydroxypropanamide: Technical Guide & Application Protocol

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Compound of Interest

Compound Name: 3-(4-aminophenyl)-N-hydroxypropanamide

Cat. No.: B13281348

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CAS: 1803561-93-4 | Formula: C

H

N

O

| MW: 180.21 g/mol

Executive Summary

3-(4-aminophenyl)-N-hydroxypropanamide represents a "minimalist" pharmacophore in the design of Histone Deacetylase (HDAC) inhibitors. Unlike fully functionalized drugs like Vorinostat (SAHA), which possess a bulky hydrophobic "cap" group for surface recognition, this compound consists solely of the zinc-binding group (ZBG), a saturated linker, and a reactive aniline handle.

For the drug development scientist, this molecule is not merely an end-product but a privileged scaffold. Its primary utility lies in Fragment-Based Drug Discovery (FBDD) and the synthesis of

Targeted Protein Degradation (TPD) chimeras (PROTACs). The free aniline amine serves as an orthogonal attachment point for E3 ligase ligands or kinase inhibitors, allowing the conversion of non-selective binders into isoform-specific degraders.

Part 1: Chemical Architecture & Physicochemical Profile

Understanding the polarity and reactivity of this scaffold is critical for successful conjugation reactions. The hydroxamic acid moiety is a potent metal chelator but is prone to hydrolysis under harsh acidic conditions; the aniline is prone to oxidation.

Table 1: Physicochemical Properties (Calculated)

Property	Value	Implication for Assay/Synthesis
Molecular Weight	180.21 Da	Suitable for fragment screening (Rule of 3 compliant).
cLogP	-0.65	Moderate hydrophilicity; good aqueous solubility for biological assays.
Topological PSA	~85 Å ²	High polar surface area relative to size due to ZBG.
pKa (Hydroxamic Acid)	~9.2	Exists primarily as neutral species at physiological pH; deprotonates to bind Zn ²⁺ .
pKa (Aniline)	~4.6	Weak base; requires non-nucleophilic bases (e.g., DIPEA) during conjugation to avoid protonation.
H-Bond Donors/Acceptors	4 / 3	High capacity for solvent interaction; critical for crystallographic soaking.

Part 2: Synthetic Routes & Optimization

To ensure high purity for biological evaluation, a "Protect-Activate-Deprotect" strategy is superior to direct aminolysis, which often leads to polymerization or bis-acylation side products.

Method A: The "Boc-Aniline" Route (Recommended)

This protocol prioritizes the integrity of the hydroxamic acid, which is sensitive to the harsh reduction conditions often used in nitro-precursor routes.

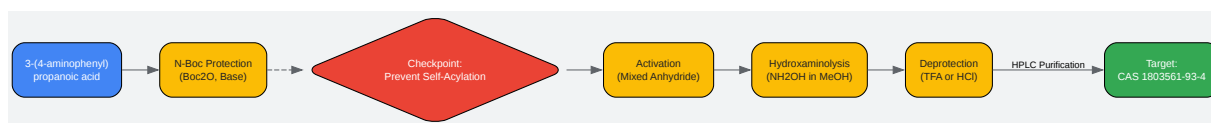
Step-by-Step Protocol

- Starting Material: 3-(4-aminophenyl)propanoic acid.
- Step 1: N-Protection
 - Dissolve substrate in 1,4-Dioxane/H₂O (1:1). Add NaHCO₃ (2.5 eq) and Boc₂O (1.1 eq).
 - Rationale: Boc-protection prevents the aniline nitrogen from acting as a nucleophile during the subsequent activation step.
- Step 2: Hydroxamate Formation (The Critical Step)
 - Reagents: Ethyl chloroformate (mixed anhydride method) or EDC/HOBt.
 - Procedure: Dissolve Boc-intermediate in dry THF at 0°C. Add N-methylmorpholine (NMM, 1.2 eq) followed by Ethyl Chloroformate (1.1 eq). Stir for 15 min to form the mixed anhydride.
 - Addition: Add a freshly prepared solution of Hydroxylamine (NH₂OH) in MeOH.

- Scientific Integrity Note: Do not use hydroxylamine hydrochloride directly in the coupling reaction without pre-neutralization, as the HCl will quench the activated ester.
- Step 3: Global Deprotection
 - Treat with 4M HCl in Dioxane or TFA/DCM (1:1) at 0°C for 30 min.
 - Purification: Reverse-phase HPLC (C18 column, H O/MeCN gradient with 0.1% Formic Acid). Avoid TFA in the mobile phase if using for cellular assays to prevent cytotoxicity.

Visualization: Synthetic Workflow

The following diagram illustrates the logic flow, highlighting the critical "protection" checkpoint to avoid side reactions.



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Caption: Figure 1. Optimized synthetic pathway preventing aniline interference via Boc-protection strategy.

Part 3: Biological Mechanism (The Pharmacophore)

This molecule functions as a Zinc-Dependent Deacetylase Inhibitor. Its efficacy is driven by the bidentate chelation of the Zinc ion (Zn²⁺) residing at the bottom of the HDAC catalytic pocket.

Mechanistic Pillars[1][2][3][4][5][6][7][8]

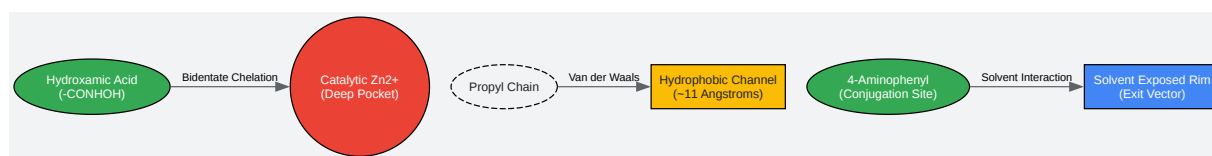
- Zinc Binding Group (ZBG): The hydroxamic acid (-CONHOH) ionizes to form a five-membered chelate ring with the catalytic Zn²⁺. This displaces the water molecule required for

the deacetylation of lysine substrates.

- The Linker: The propyl chain mimics the aliphatic chain of the lysine substrate, positioning the ZBG correctly within the 11Å deep hydrophobic channel.
- The Exit Vector (The Amine): The 4-aminophenyl group sits at the "rim" of the pocket. In this specific molecule, it does not interact heavily with the surface (unlike the phenyl ring of Vorinostat). Instead, it acts as a solvent-exposed anchor for further chemical modification.

Visualization: Pharmacophore Mapping

This diagram maps the molecule's structure to the biological target's topology.



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Caption: Figure 2. Pharmacophore mapping of CAS 1803561-93-4 within the HDAC active site.

Part 4: Applications in Drug Design

The primary value of CAS 1803561-93-4 is not as a monotherapy, but as a functional building block.

PROTAC Design (Proteolysis Targeting Chimeras)

The aniline amine provides a nucleophilic handle to attach linkers (PEG/Alkyl) connected to E3 ligase ligands (e.g., Pomalidomide for Cereblon or VHL ligands).

- Workflow: React CAS 1803561-93-4 with a bifunctional linker (e.g., Br-PEG-COOH) via amide coupling or reductive amination.

- Advantage: Converts a pan-HDAC binder into a selective degrader by recruiting the ubiquitin-proteasome system.

Photoaffinity Labeling

The amine can be diazotized or coupled to benzophenone derivatives to create photo-crosslinking probes. This is used to map the "interactome" of HDAC complexes in live cells.

"Soft Drug" Development

By coupling the amine to bulky, metabolically labile esters, researchers can design "soft" HDAC inhibitors that are active topically (e.g., for cutaneous T-cell lymphoma) but rapidly degraded in systemic circulation to minimize toxicity.

References

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Sources

- [1. Hydroxamate synthesis by acylation \[organic-chemistry.org\]](#)

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